4-Chloro-2-methoxy-6-(trifluoromethyl)pyrimidine: Technical Guide

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Compound of Interest

Compound Name:	*4-Chloro-2-methoxy-6-(trifluoromethyl)pyrimidine*
CAS No.:	*932701-90-1*
Cat. No.:	*B1507989*

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Chemical Identity & Properties

This compound serves as a versatile electrophile, leveraging the electron-withdrawing nature of the trifluoromethyl (

) group to activate the pyrimidine ring for regioselective nucleophilic aromatic substitution (

) and cross-coupling reactions.

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Property	Data
IUPAC Name	4-Chloro-2-methoxy-6-(trifluoromethyl)pyrimidine
CAS Number	932701-90-1
Molecular Formula	
Molecular Weight	212.56 g/mol
Physical State	Colorless to pale yellow liquid or low-melting solid
Solubility	Soluble in DCM, EtOAc, THF; sparingly soluble in water
Key Functional Groups	4-Chloro (Leaving Group), 2-Methoxy (Directing/Solubilizing), 6-Trifluoromethyl (Activating/Lipophilic)

Synthesis Pathways

The industrial and laboratory-scale synthesis follows a convergent route, utilizing ethyl 4,4,4-trifluoroacetoacetate as the fluorinated scaffold. The process involves cyclization followed by deformylative chlorination.

Step-by-Step Protocol

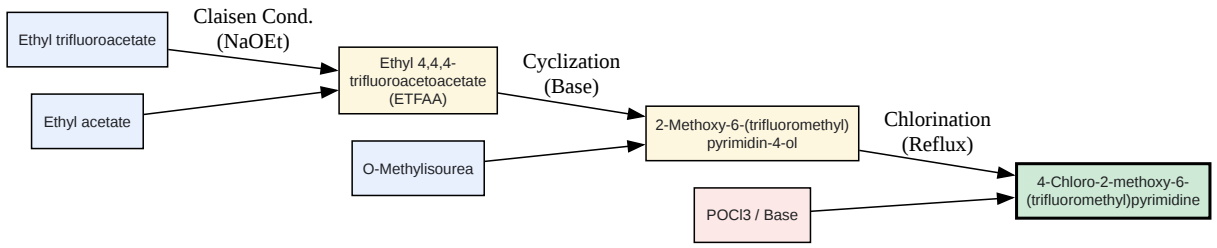
- Precursor Formation: Claisen condensation of ethyl trifluoroacetate with ethyl acetate yields ethyl 4,4,4-trifluoroacetoacetate (ETFAA).[1][2]
- Cyclization: Condensation of ETFAA with O-methylisourea (hemisulfate or hydrochloride salt) under basic conditions (NaOEt/EtOH) yields the intermediate 2-methoxy-6-(trifluoromethyl)pyrimidin-4-ol (tautomer: pyrimidin-4(3H)-one).
- Chlorination: The hydroxyl group at position 4 is converted to a chloride using Phosphorus Oxychloride (

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) in the presence of a base (e.g.,

-dimethylaniline or pyridine).

Synthesis Workflow Diagram



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Figure 1: Convergent synthesis route from fluorinated acetoacetate precursors.

Reactivity Profile & Regioselectivity

For drug discovery professionals, the value of this scaffold lies in its predictable regioselectivity. The pyrimidine ring is electron-deficient, making it highly susceptible to

.

Electronic Activation Analysis

- C4 Position (Most Reactive): The C4 carbon is activated by the para-position relative to N1 and the strong inductive electron-withdrawing effect of the adjacent

  group at C6. The Chlorine atom is an excellent leaving group.

- C2 Position (Less Reactive): The C2 position is flanked by two nitrogens but is deactivated relative to C4 due to the electron-donating resonance effect of the Methoxy group (though inductively withdrawing).

- C6 Position (Stable): The

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bond is metabolically stable and generally inert to substitution under standard conditions.

Nucleophilic Aromatic Substitution ( )

Nucleophiles (amines, thiols, alkoxides) will selectively displace the C4-Chloro substituent.[3]

- Reaction:
- Conditions: typically

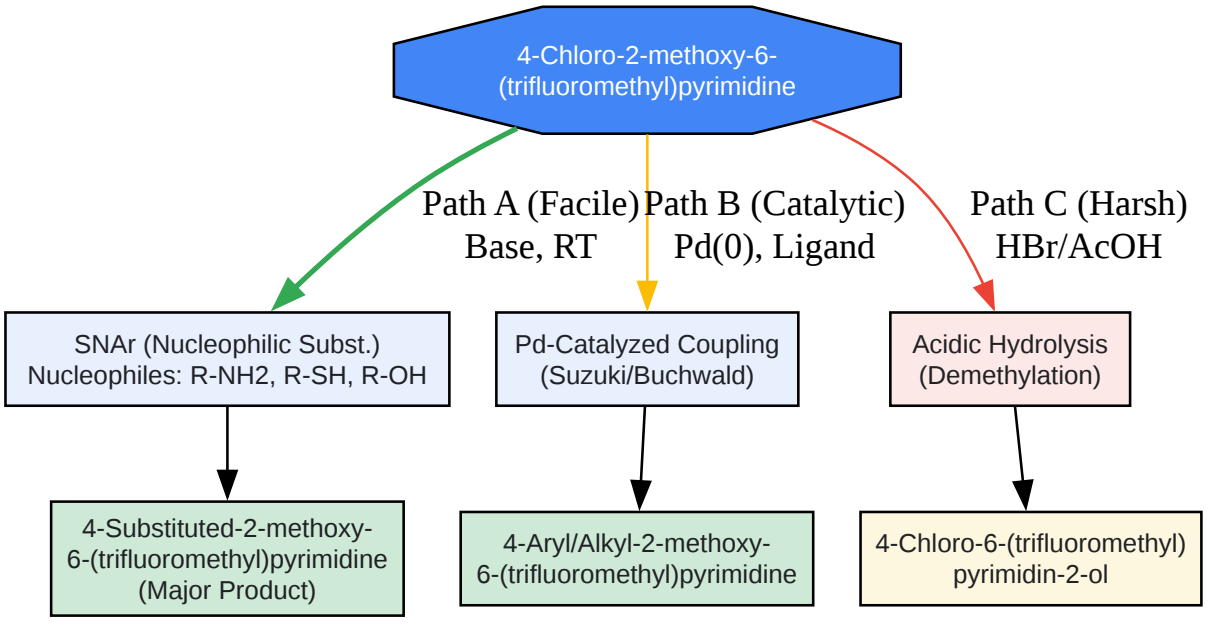
  or

  in DMF, THF, or Acetonitrile at 0°C to RT.
- Selectivity: >95% C4 substitution observed due to the lower LUMO energy at C4 compared to C2.

Cross-Coupling Capabilities

The C4-Cl bond is also a prime handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

Reactivity Logic Map



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Figure 2: Reactivity map highlighting the preferential displacement of the C4-chloride.

Applications in Drug Discovery

This scaffold is widely used as an intermediate for:

- Kinase Inhibitors: The pyrimidine hinge-binding motif is conserved in many ATP-competitive inhibitors. The

  group improves lipophilicity and metabolic stability (blocking oxidation).
- Agrochemicals: Used in the synthesis of herbicides (e.g., uracil-based herbicides) where the

  group enhances bioactivity and leaf penetration.
- Fluorescent Probes: The electron-deficient ring can quench or tune the fluorescence of attached fluorophores.

Handling & Safety (MSDS Highlights)

- Hazard Class: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Storage: Keep under inert atmosphere (

  or Ar) at 2-8°C. Moisture sensitive (hydrolysis of C4-Cl to OH can occur over prolonged exposure to humid air).
- Incompatibility: Strong oxidizing agents, strong bases.

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